Application Note & Protocol: A Guided Synthesis of 4-Hydroxybenzooxazole-2(3H)-thione

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Compound of Interest	
Compound Name:	*4-Hydroxybenzooxazole-2(3H)-thione*
CAS No.:	*73713-92-5*
Cat. No.:	*B1587483*

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This document provides a comprehensive guide to the synthesis of **4-Hydroxybenzooxazole-2(3H)-thione**, a heterocyclic compound of interest in medicinal chemistry and materials science. The protocol is designed to be self-validating, with in-depth explanations for experimental choices, ensuring both reproducibility and a foundational understanding of the underlying chemical principles.

Introduction and Significance

Benzoxazole-2(3H)-thiones are a privileged scaffold in drug discovery, exhibiting a wide range of biological activities. The introduction of a hydroxyl group at the 4-position of the benzoxazole ring can significantly modulate the molecule's physicochemical properties, such as solubility, and its ability to form hydrogen bonds with biological targets. This protocol details a robust and classical method for the synthesis of **4-Hydroxybenzooxazole-2(3H)-thione** via the cyclocondensation of 2-amino-1,3-benzenediol with carbon disulfide. This approach is valued for its operational simplicity and use of readily available starting materials.[1][2]

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The core transformation relies on the reaction of an ortho-aminophenol with carbon disulfide in a basic medium, a method widely employed for the synthesis of the benzoxazole-2-thione core.[1][2]

Reaction Scheme:

Scientific Rationale and Reaction Mechanism

Understanding the reaction mechanism is paramount for troubleshooting and optimization. The formation of the benzoxazole-2-thione ring is a multi-step process initiated by a nucleophilic attack, followed by an intramolecular cyclization.

Mechanistic Steps:

- Dithiocarbamate Formation: The reaction commences with the nucleophilic attack of the primary amino group of 2-amino-1,3-benzenediol on the electrophilic carbon atom of carbon disulfide. The presence of a strong base, such as potassium hydroxide (KOH), facilitates the deprotonation of the amine, enhancing its nucleophilicity and leading to the formation of a potassium dithiocarbamate salt intermediate.[3]

- Intramolecular Cyclization (Annulation): The crucial ring-closing step involves the intramolecular nucleophilic attack of the adjacent hydroxyl group's oxygen atom on the thiocarbonyl carbon of the dithiocarbamate intermediate.

- Elimination: This cyclization event results in the formation of the five-membered oxazole ring and the subsequent elimination of a hydrosulfide species, which is neutralized by the reaction medium, driving the reaction towards the stable aromatic product.

This cascade of reactions highlights a classic strategy in heterocyclic chemistry where the strategic placement of nucleophilic groups on an aromatic ring allows for efficient ring formation with a suitable dielectrophilic reagent.

Below is a diagram illustrating the proposed reaction mechanism.

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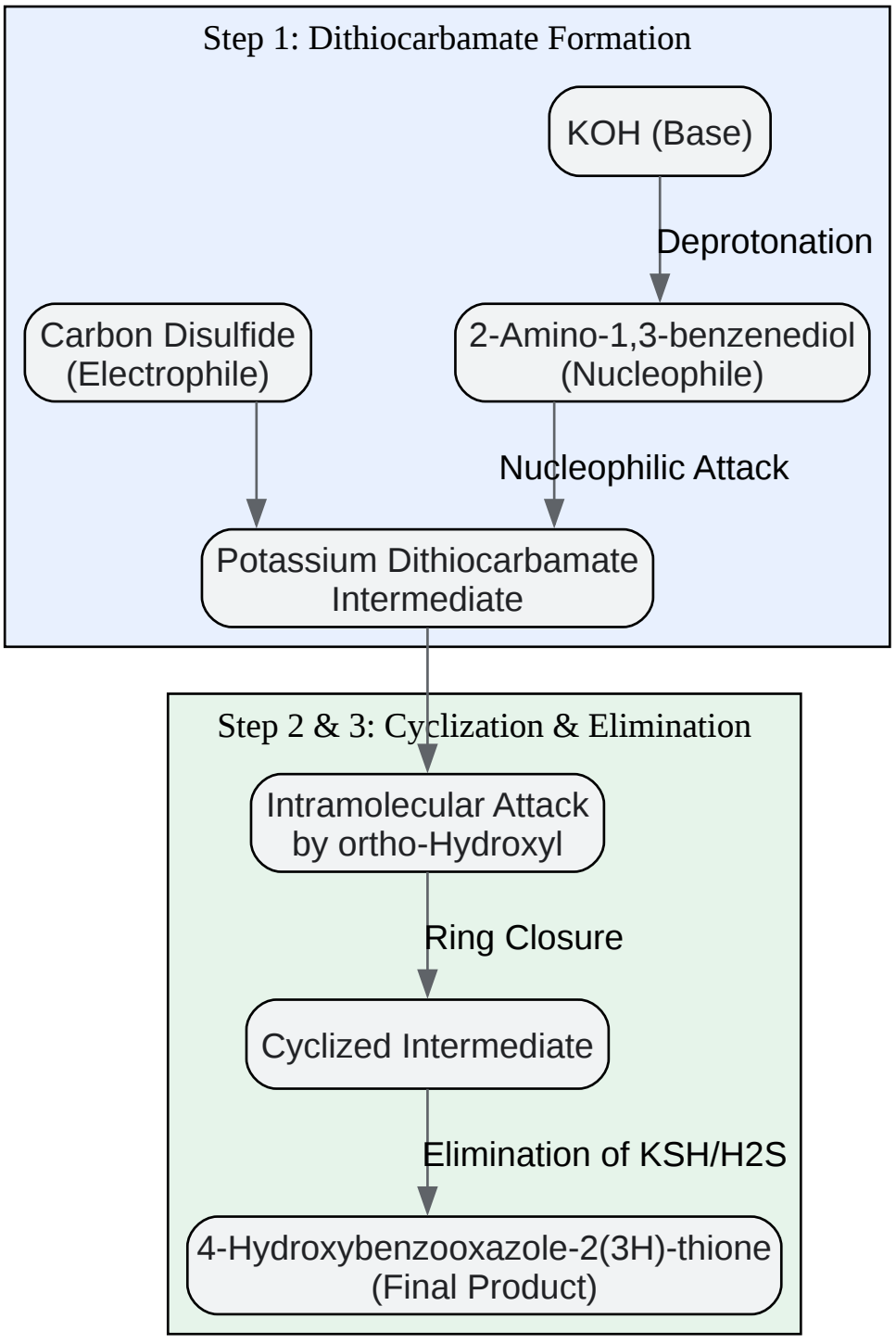

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Caption: Proposed mechanism for the synthesis of **4-Hydroxybenzooxazole-2(3H)-thione**.

Detailed Synthesis Protocol

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This protocol is adapted from established procedures for the synthesis of benzoxazole-2-thiones from o-aminophenols.[1][2]

Materials and Equipment

- Reagents:
  - 2-Amino-1,3-benzenediol (or 2,4-dihydroxyaniline)
  - Potassium Hydroxide (KOH)
  - Carbon Disulfide (CS_2)
  - Ethanol (95% or absolute)
  - Deionized Water
  - Concentrated Hydrochloric Acid (HCl)
- Equipment:
  - Three-neck round-bottom flask (250 mL)
  - Reflux condenser
  - Dropping funnel
  - Magnetic stirrer and stir bar
  - Heating mantle
  - Ice bath
  - Büchner funnel and filtration flask
  - Standard laboratory glassware (beakers, graduated cylinders)
  - pH paper

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Quantitative Data

The following table summarizes the quantities and molar equivalents for a typical laboratory-scale synthesis.

Reagent	Mol. Wt. (g/mol)	Amount (g)	Moles (mmol)	Molar Eq.
2-Amino-1,3-benzenediol	125.12	6.26	50	1.0
Potassium Hydroxide (KOH)	56.11	3.37	60	1.2
Carbon Disulfide (CS_2)	76.14	4.57	60	1.2
Ethanol (95%)	-	100 mL	-	-
Water	-	50 mL	-	-

Step-by-Step Procedure

WARNING: This procedure involves highly flammable, toxic, and corrosive substances. It must be performed in a well-ventilated chemical fume hood. Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, is mandatory.

- Reaction Setup: Assemble a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel.
- Dissolution of Reactants: To the flask, add 2-amino-1,3-benzenediol (6.26 g, 50 mmol) and a solution of potassium hydroxide (3.37 g, 60 mmol) dissolved in a mixture of 95% ethanol (100 mL) and water (50 mL). Stir the mixture at room temperature until all solids have dissolved.
- Addition of Carbon Disulfide: Charge the dropping funnel with carbon disulfide (4.57 g, 60 mmol). Add the carbon disulfide dropwise to the stirred solution over 30 minutes. An

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exothermic reaction may be observed. Maintain the temperature below 40°C, using an ice bath if necessary.

- Reflux: After the addition is complete, heat the reaction mixture to reflux using a heating mantle. Maintain a gentle reflux for 3-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Cooling and Precipitation: After the reflux period, cool the reaction mixture to room temperature and then further chill it in an ice bath.
- Acidification: Slowly and carefully acidify the cold reaction mixture by adding concentrated hydrochloric acid dropwise until the pH is approximately 2-3 (check with pH paper). This step neutralizes the excess base and the phenoxide, precipitating the product.
- Isolation: Collect the resulting solid precipitate by vacuum filtration using a Büchner funnel. Wash the filter cake with cold deionized water (2 x 30 mL) to remove any inorganic salts.
- Drying and Purification: Dry the crude product in a vacuum oven. The product can be further purified by recrystallization from an appropriate solvent, such as aqueous ethanol, to yield **4-Hydroxybenzooxazole-2(3H)-thione** as a crystalline solid.

Experimental Workflow Visualization

The following diagram outlines the key stages of the synthesis process.

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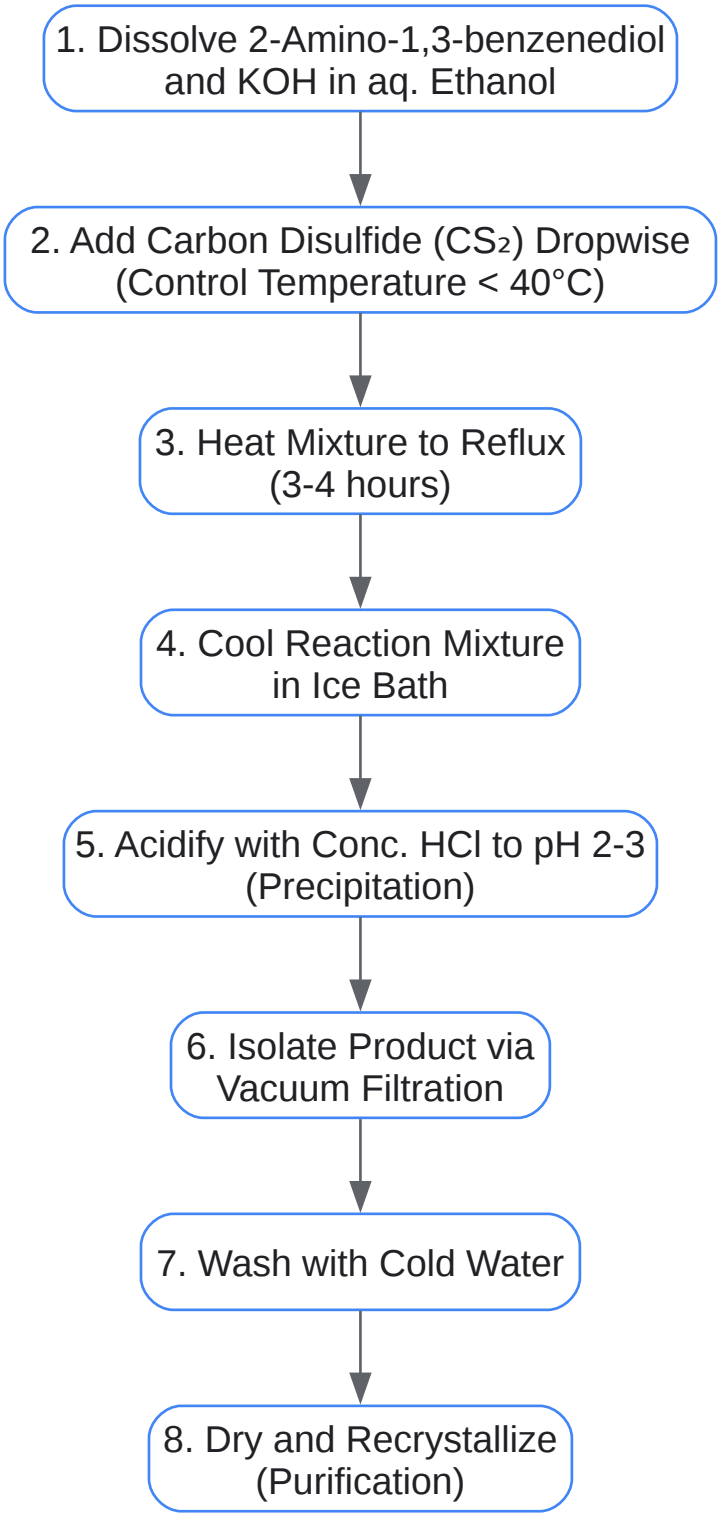

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Caption: High-level workflow for the synthesis of **4-Hydroxybenzooxazole-2(3H)-thione**.

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Safety and Handling Precautions

- Carbon Disulfide (CS_2): Extremely flammable (flash point: -30°C) and highly toxic upon inhalation and skin contact. It has a low autoignition temperature. All operations must be conducted in a certified chemical fume hood, away from any potential ignition sources.
- Potassium Hydroxide (KOH): A strong caustic base that can cause severe burns to skin and eyes. Handle with appropriate gloves and eye protection.
- 2-Amino-1,3-benzenediol: May be harmful if swallowed or absorbed through the skin. May cause skin and eye irritation. Consult the Safety Data Sheet (SDS) before use.
- Hydrochloric Acid (HCl): Concentrated HCl is highly corrosive and releases toxic fumes. Handle with extreme care in a fume hood.
- General: Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) at all times. Ensure an emergency eyewash and safety shower are accessible.

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